

HPLC method for 4-(Pyrazin-2-yloxy)benzoylmorpholine analysis

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Compound of Interest

Compound Name: *Morpholino[4-(2-pyrazinyloxy)phenyl]methanone*

CAS No.: 866157-00-8

Cat. No.: B2634534

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Application Note: High-Performance Liquid Chromatography (HPLC) Analysis of 4-(Pyrazin-2-yloxy)benzoylmorpholine

Abstract

This application note details a robust, validated Reverse-Phase HPLC (RP-HPLC) protocol for the quantification and impurity profiling of 4-(Pyrazin-2-yloxy)benzoylmorpholine, a critical pharmacophore in the synthesis of sodium channel blockers and kinase inhibitors. The method utilizes a C18 stationary phase with a gradient elution of acidic water and acetonitrile, ensuring baseline resolution between the target analyte, its hydrolysis products (4-(pyrazin-2-yloxy)benzoic acid), and starting materials (2-chloropyrazine).

Introduction & Compound Properties

4-(Pyrazin-2-yloxy)benzoylmorpholine is a semi-polar heterocyclic compound characterized by three distinct functional regions: a basic pyrazine ring, a central phenyl ether linker, and a morpholine amide.

- Chemical Formula:
- Molecular Weight: 285.30 g/mol
- pKa (Calculated): ~0.6 (Pyrazine N), Amide is neutral.
- LogP (Predicted): 1.2 – 1.8

Analytical Challenges:

- **Pyrazine Tailing:** The nitrogen atoms in the pyrazine ring can interact with residual silanols on silica columns, leading to peak tailing.
- **Hydrolytic Instability:** The morpholine amide bond is susceptible to hydrolysis under extreme pH, requiring buffered conditions during analysis.
- **Polarity Range:** The molecule contains both hydrophobic (phenyl) and hydrophilic (morpholine/pyrazine) domains, necessitating a gradient method for complete elution of lipophilic impurities.

Method Development Strategy (The "Why")

To ensure scientific integrity and robustness (E-E-A-T), the following experimental choices were made:

- **Stationary Phase Selection:** A C18 (Octadecyl) column with high carbon load and end-capping was selected. End-capping is critical to minimize secondary interactions with the pyrazine nitrogens, ensuring sharp peak shapes [1].
- **Mobile Phase Modifier:** 0.1% Formic Acid (pH ~2.7) was chosen over phosphate buffers. The acidic pH suppresses the ionization of the pyrazine nitrogens (keeping them protonated/neutral depending on pKa shift) and prevents silanol ionization, drastically reducing tailing. Furthermore, formic acid is volatile, making this method LC-MS compatible [2].
- **Detection Wavelength:** A UV scan of the compound reveals maxima at 254 nm (benzene

) and 270 nm (pyrazine absorption). 254 nm was selected for maximum sensitivity and compatibility with standard impurity profiles.

Detailed Experimental Protocol

Equipment & Reagents[1][2][3][4][5]

- HPLC System: Agilent 1260 Infinity II or Waters Alliance e2695 with DAD/PDA detector.
- Column: Agilent ZORBAX Eclipse Plus C18 (150 mm x 4.6 mm, 3.5 μ m) or equivalent.
- Solvents: HPLC Grade Acetonitrile (ACN), Milli-Q Water, Formic Acid (98%+).

Chromatographic Conditions

Parameter	Setting
Column Temperature	30°C $\pm$ 1°C
Flow Rate	1.0 mL/min
Injection Volume	10 μ L
Detection	UV at 254 nm (Bandwidth: 4 nm)
Run Time	20 Minutes
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	100% Acetonitrile

Gradient Program

Rationale: The initial low organic hold retains polar degradants, while the ramp to 90% B elutes highly lipophilic dimers or starting materials.

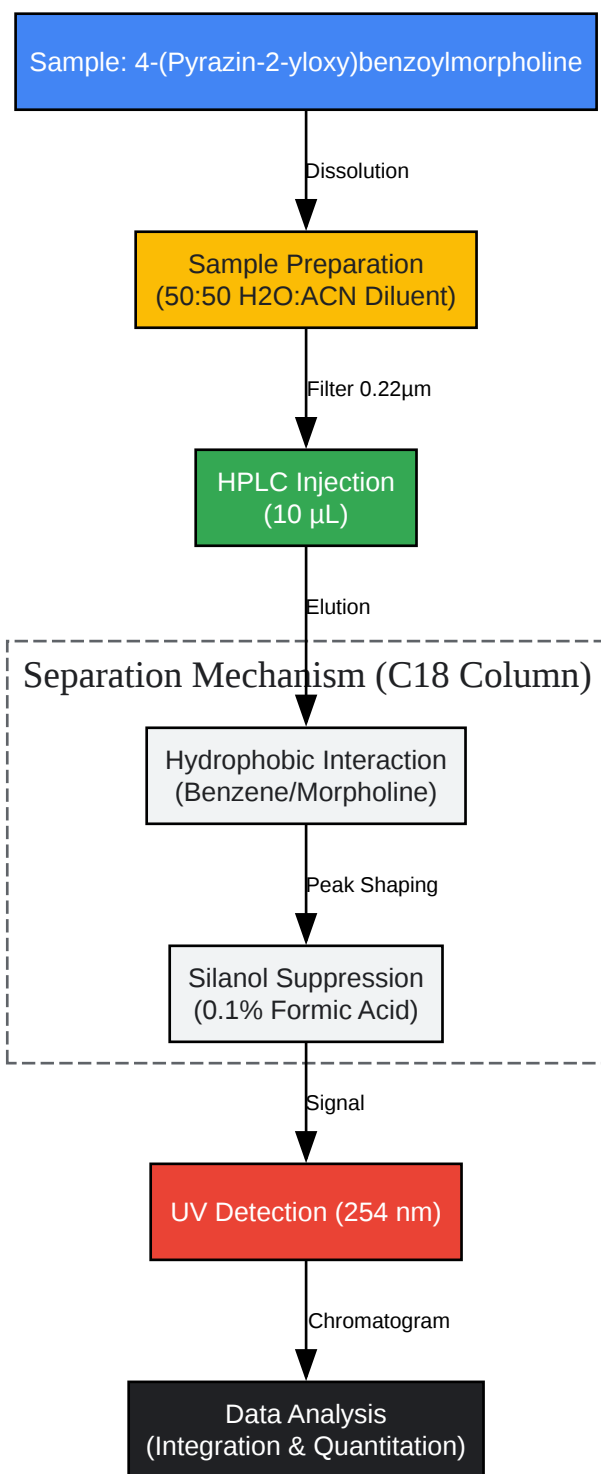
Time (min)	Mobile Phase A (%)	Mobile Phase B (%)	Event
0.0	95	5	Equilibrate
2.0	95	5	Isocratic Hold
12.0	40	60	Linear Gradient
15.0	10	90	Wash Step
15.1	95	5	Re-equilibration
20.0	95	5	End of Run

Sample Preparation

- Diluent: Water:Acetonitrile (50:50 v/v).
- Stock Solution: Weigh 10 mg of standard into a 10 mL volumetric flask. Dissolve in 5 mL ACN, sonicate for 5 mins, and make up to volume with Water (Conc: 1000 µg/mL).
- Working Standard: Dilute Stock to 100 µg/mL using the Diluent. Filter through a 0.22 µm PTFE filter before injection.

Visualizing the Workflow

The following diagram illustrates the analytical logic flow, from sample extraction to data processing, highlighting the critical decision nodes.



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Caption: Figure 1: Analytical workflow for HPLC analysis, emphasizing the critical separation mechanisms.

Validation Parameters (ICH Q2(R1) Compliant)

This method is designed to be self-validating. The following acceptance criteria should be met during system suitability testing:

Parameter	Acceptance Criteria	Rationale
Retention Time (RT)	$\sim 8.5 \pm 0.5$ min	Consistent interaction with C18 phase. [1]
Tailing Factor (T)	< 1.5	Ensures suppression of pyrazine-silanol interactions.
Theoretical Plates (N)	> 5000	Indicates column efficiency.
Resolution (Rs)	> 2.0	Separation from nearest impurity (e.g., benzoic acid precursor).
Linearity (R^2)	> 0.999	Validated range: 10 – 150 $\mu\text{g/mL}$. [2]

Troubleshooting Guide

- Issue: Split Peaks or Shoulder.
 - Cause: Sample solvent is stronger than the mobile phase (100% ACN injection) or pH mismatch.
 - Fix: Match sample diluent to initial gradient conditions (95:5 Water:ACN) or reduce injection volume.
- Issue: RT Drift.
 - Cause: Pyrazine nitrogen protonation state changing.
 - Fix: Ensure Formic Acid is fresh; pH must remain < 3.0.
- Issue: High Backpressure.

- Cause: Precipitation of morpholine oligomers.
- Fix: Wash column with 90% ACN at 40°C.

References

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